

Application Notes and Protocols for D-Pantothenate in Enzyme Kinetic Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-pantothenate, also known as vitamin B5, is a crucial precursor in the biosynthesis of Coenzyme A (CoA), an essential cofactor in numerous metabolic pathways, including the synthesis and oxidation of fatty acids and the citric acid cycle. The enzymes that metabolize **D-pantothenate** are vital for cellular function and represent significant targets for drug discovery, particularly in the development of novel antimicrobial agents. These application notes provide detailed protocols and kinetic data for key enzymes that utilize **D-pantothenate** as a substrate, primarily focusing on Pantothenate Synthetase and Pantothenate Kinase.

Key Enzymes Utilizing D-Pantothenate

Two of the most well-characterized enzymes that use **D-pantothenate** or its immediate precursor as a substrate are:

- Pantothenate Synthetase (PS), also known as pantoate-β-alanine ligase (EC 6.3.2.1): This enzyme catalyzes the ATP-dependent condensation of D-pantoate and β-alanine to form D-pantothenate.[1][2][3] This is the final step in the de novo synthesis of pantothenate in bacteria, yeast, and plants.[1][2][4]
- Pantothenate Kinase (PanK) (EC 2.7.1.33): This enzyme catalyzes the phosphorylation of D-pantothenate to 4'-phosphopantothenate, which is the first and rate-limiting step in the



biosynthesis of CoA.[4][5] PanK is a key regulatory point in the CoA pathway and is subject to feedback inhibition by CoA and its thioesters.[5]

Data Presentation: Kinetic Parameters

The following tables summarize the kinetic constants for Pantothenate Synthetase and Pantothenate Kinase from various organisms. These values are essential for designing and interpreting enzyme kinetic assays.

Table 1: Kinetic Parameters for Pantothenate Synthetase

Organism	Substrate	Km (mM)	kcat (s ⁻¹)	Reference(s)
Mycobacterium tuberculosis	D-Pantoate	0.13	3.4	[1][2]
β-Alanine	0.8	3.4	[1][2]	
ATP	2.6	3.4	[1][2]	
Escherichia coli	D-Pantoate	Not specified	Not specified	[3]
β-Alanine	Not specified	Not specified	[3]	
ATP	Not specified	Not specified	[3]	

Table 2: Kinetic Parameters for Pantothenate Kinase

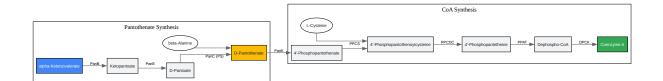


Organism/Isoform	Substrate	Km (μM)	Reference(s)
Escherichia coli	D-Pantothenate	36	[4]
ATP	136	[4]	
Staphylococcus aureus	D-Pantothenate	23	[4]
ATP	34	[4]	
Human PanK3	D-Pantothenate	14 ± 0.1	[6]
ATP	311 ± 53	[6]	
Thermococcus kodakaraensis (Pantoate Kinase)	Pantoate	200 ± 20	[7]
Pantothenate	420 ± 40	[7]	
АТР	290 ± 20	[7]	_

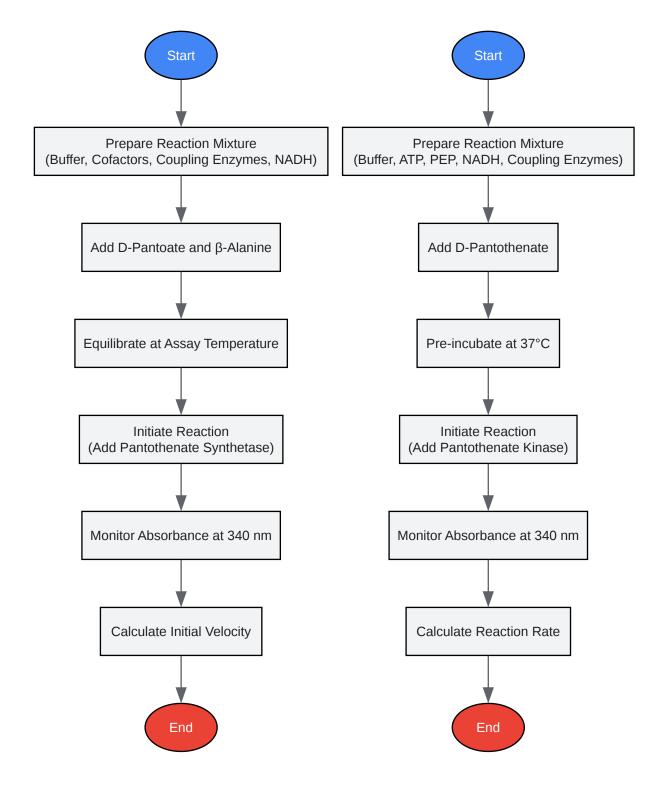
Signaling and Metabolic Pathways

The enzymatic reactions involving **D-pantothenate** are integral to the Coenzyme A (CoA) biosynthesis pathway. Understanding this pathway is critical for contextualizing the role of these enzymes.









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